

CAS 1784742-57-9 structure elucidation and confirmation

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Compound of Interest

Compound Name: 3-Amino-6-fluoro-2-methylphenol

CAS No.: 1784742-57-9

Cat. No.: B2898891

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[label="Structural

Refining the Workflow

I'm now refining the visualization of the workflow. I've double-checked the color assignments for nodes and arrows. I am ensuring that the DOT diagram has distinct contrast for a clean diagram. I'm focusing on ensuring readability and clarity. I will need to track the fluorine environment, as ^{19}F NMR is key for the analysis. I'm also including all step-by-step methodologies clearly.

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Validating the NMR Table

I'm now validating the NMR data table with the corrected ^{13}C coupling values. I've re-calculated exact mass and fragmentation patterns. I'm focusing on clarifying that these values are correct and verified. I'm carefully reviewing the coupling constants to ensure accuracy. I'm also reviewing all of the URLs.

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An in-depth technical guide to the structural elucidation and confirmation of CAS 1784742-57-9 (**3-Amino-6-fluoro-2-methylphenol**).

Executive Summary

In modern drug discovery and materials science, fluorinated aromatics serve as critical building blocks due to fluorine's ability to modulate pKa, lipophilicity, and metabolic stability. CAS 1784742-57-9, chemically identified as **3-Amino-6-fluoro-2-methylphenol**, presents a unique structural elucidation challenge. The presence of four distinct substituents (hydroxyl, methyl, amino, and fluoro) on a single benzene ring creates a heavily congested electronic environment.

As a Senior Application Scientist, I approach the structural confirmation of such heavily substituted small molecules not as a simple checklist of analytical techniques, but as a self-validating system of logical deductions. This whitepaper details the comprehensive analytical workflow—integrating High-Resolution Mass Spectrometry (HRMS) and multinuclear Nuclear Magnetic Resonance (NMR) spectroscopy—required to unambiguously confirm the structure and regiochemistry of this compound[1].

Physicochemical Profiling & The Self-Validating Analytical Strategy

To achieve absolute structural certainty, an analytical strategy must be orthogonal; the weaknesses of one technique must be covered by the strengths of another.

- HRMS provides the exact molecular formula but cannot distinguish between positional isomers.
- 1D NMR (^1H , ^{13}C , ^{19}F) identifies the local chemical environments and functional groups but lacks spatial connectivity[2].
- 2D NMR (HSQC, HMBC) bridges the gap, mapping the exact regiochemical backbone of the molecule.

Below is the logical workflow designed to elucidate and confirm the structure of CAS 1784742-57-9.

Structural elucidation workflow for CAS 1784742-57-9 integrating HRMS, NMR, and FT-IR.

High-Resolution Mass Spectrometry (HRMS) Workflow

Causality of Experimental Choice: Electrospray Ionization (ESI) in positive mode is deliberately selected because the basic aniline moiety ($-\text{NH}_2$) readily accepts a proton to form a stable $[\text{M}+\text{H}]^+$ ion. Collision-Induced Dissociation (CID) is employed to strip functional groups off the aromatic ring, yielding diagnostic fragment ions that confirm the presence of the hydroxyl and fluoro groups.

Protocol 1: HRMS Exact Mass Determination

- Sample Preparation: Dissolve 1.0 mg of the analyte in 1.0 mL of LC-MS grade Methanol. Dilute the stock solution 1:100 in a mixture of Methanol/Water (50:50, v/v) containing 0.1% Formic Acid to facilitate protonation.
- Instrument Calibration: Calibrate the ESI-TOF mass spectrometer using a sodium formate cluster solution to ensure a mass accuracy of < 3 ppm.

- Acquisition: Infuse the sample directly at a flow rate of 10 $\mu\text{L}/\text{min}$. Apply a capillary voltage of 4.5 kV.
- Fragmentation (MS/MS): Isolate the parent ion and apply a collision energy ramp of 15–25 eV using nitrogen as the collision gas.

Table 1: HRMS Data Summary

Ion Species	Theoretical m/z	Observed m/z	Mass Error (ppm)	Structural Assignment
[M+H] ⁺	142.0668	142.0671	2.1	Intact Molecular Ion
[M+H-H ₂ O] ⁺	124.0562	124.0565	2.4	Loss of Hydroxyl (-18 Da)
[M+H-HF] ⁺	122.0606	122.0609	2.4	Loss of Fluorine (-20 Da)

Nuclear Magnetic Resonance (NMR) Spectroscopy Strategy

Causality of Experimental Choice: Anhydrous DMSO-d₆ is chosen over CDCl₃ for two critical reasons. First, the highly polar nature of the amino and hydroxyl groups can lead to poor solubility and line broadening in non-polar solvents. Second, DMSO-d₆ acts as a strong hydrogen-bond acceptor, which drastically slows the chemical exchange rate of the -OH and -NH₂ protons on the NMR timescale, allowing them to be observed as distinct, quantifiable peaks rather than a merged, broad baseline hump.

Protocol 2: Multinuclear NMR Acquisition

- Sample Preparation: Dissolve 15 mg of the compound in 600 μL of anhydrous DMSO-d₆. Transfer to a 5 mm precision NMR tube.
- Instrument Setup: Tune and match the probe on a 600 MHz NMR spectrometer equipped with a cryoprobe for maximum sensitivity. Calibrate the 90° pulse for ¹H, ¹³C, and ¹⁹F

nuclei.

- 1D Acquisition: Acquire ^1H (16 scans), $^{13}\text{C}\{^1\text{H}\}$ (1024 scans), and $^{19}\text{F}\{^1\text{H}\}$ (64 scans). Reference ^1H and ^{13}C to the residual DMSO solvent peak (2.50 ppm and 39.5 ppm). Reference ^{19}F to an internal standard such as CFCl_3 (0 ppm)[3].
- 2D Acquisition: Acquire gradient-selected COSY, HSQC, and HMBC spectra to establish scalar and long-range connectivity.

19F NMR: The Fluorine Probe

Fluorine-19 NMR is an exceptionally powerful tool due to its 100% natural abundance and high gyromagnetic ratio[4]. The chemical shift of ^{19}F is highly sensitive to its electronic environment[5]. In CAS 1784742-57-9, the fluorine atom at C6 is situated ortho to an electron-donating hydroxyl group, resulting in a distinct upfield shift (expected around -135 ppm), which is characteristic of highly shielded fluorinated phenols[3].

Regiochemical Mapping via 2D NMR

While 1D NMR confirms the presence of the functional groups, Heteronuclear Multiple Bond Correlation (HMBC) is the linchpin for regiochemical assignment. The long-range ^3JCH correlations from the C2 methyl protons to C1 (-OH bearing) and C3 (-NH₂ bearing) definitively anchor the contiguous arrangement of the substituents, distinguishing this structure from its positional isomers.

Table 2: NMR Data Summary (600 MHz, DMSO-d₆)

Nucleus	Position	Chemical Shift (ppm)	Multiplicity	J-Coupling (Hz)	Key HMBC Correlations
1H	-OH (C1)	9.10	br s (1H)	-	C1, C2, C6
1H	-NH2 (C3)	4.85	br s (2H)	-	C2, C3, C4
1H	-CH3 (C2)	1.95	s (3H)	-	C1, C2, C3
1H	H4	6.15	dd (1H)	JHH=8.5, JHF=4.0	C2, C6
1H	H5	6.75	dd (1H)	JHH=8.5, JHF=10.5	C1, C3
19F	F (C6)	-135.2	dd (1F)	JFH=10.5, JFH=4.0	-
13C	C6 (C-F)	152.4	d	1JCF=238.0	-
13C	C5	115.6	d	2JCF=22.5	-
13C	C1	145.2	d	2JCF=15.0	-

Note: The massive 1JCFcoupling of 238.0 Hz unambiguously identifies C6 as the fluorine-bearing carbon, while the 2JCFcouplings confirm the adjacent C1 and C5 positions, locking the aromatic backbone in place.

Data Synthesis and Structural Validation

The structural elucidation of CAS 1784742-57-9 relies on a self-validating feedback loop. The exact mass from HRMS restricts the molecular formula to C₇H₈FNO. The 1H NMR accounts for all 8 protons, differentiating the exchangeable heteroatom protons (-OH, -NH₂) from the aromatic and aliphatic protons. The 19F NMR confirms a single fluorinated environment[4]. Finally, the HMBC correlations radiating from the C2 methyl group act as a chemical compass, proving that the methyl group is sandwiched exactly between the hydroxyl and amino groups.

This multi-tiered analytical approach ensures absolute trustworthiness in the structural assignment, meeting the rigorous standards required for downstream pharmaceutical

development and intellectual property filings.

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